

Tinophyllol: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the chemical structure, properties, and potential biological activities of **Tinophyllol**, a naturally occurring compound. The information is curated for professionals in the fields of chemical and biomedical research and drug development.

Chemical Structure and Properties

Tinophyllol is a complex organic molecule with the systematic IUPAC name methyl (2S,4aS,6aR,9R,10aS,10bS)-2-(furan-3-yl)-9-hydroxy-6a,10b-dimethyl-4-oxo-1,2,4a,5,6,9,10,10a-octahydrobenzo[f]isochromene-7-carboxylate.[1] Its chemical identity is well-defined by its unique structural arrangement and properties, which are summarized in the table below.

Table 1: Chemical and Physical Properties of **Tinophyllol**



Property	Value	Reference
IUPAC Name	methyl (2S,4aS,6aR,9R,10aS,10bS)-2 -(furan-3-yl)-9-hydroxy-6a,10b- dimethyl-4-oxo- 1,2,4a,5,6,9,10,10a- octahydrobenzo[f]isochromene -7-carboxylate	[1]
CAS Number	96552-83-9	[2]
Molecular Formula	C21H26O6	[1]
Molecular Weight	374.4 g/mol	[1]
SMILES	C[C@@]12CC[C@@H]3C(=O)OINVALID-LINK OC)O)C">C@@HC4=COC=C 4	[1]
InChI Key	OEIVLTVYSSPDHE- JHFVOUROSA-N	[1]
Topological Polar Surface Area	86.0 Ų	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	6	[1]
Rotatable Bond Count	3	[1]
Heavy Atom Count	27	[1]
Complexity	672	[1]

Experimental Protocols: Isolation of Tinophyllol

Tinophyllol is a phytochemical that can be isolated from plant sources, notably from the stems of Tinospora crispa. A general methodology for its isolation and purification from this botanical



source is outlined below. This protocol is based on common phytochemical extraction and separation techniques.

Protocol: General Isolation of **Tinophyllol** from Tinospora crispa

- Preparation of Plant Material: The stems of Tinospora crispa are collected, washed, shadedried, and then ground into a coarse powder.[3]
- Extraction: The powdered plant material is subjected to extraction with methanol at room temperature. The resulting methanolic extract is then concentrated under reduced pressure using a rotary evaporator to yield a crude extract.[2]
- Solvent Partitioning: The crude methanolic extract is suspended in water and sequentially
 partitioned with solvents of increasing polarity, such as n-hexane, dichloromethane (DCM),
 and ethyl acetate. This process separates compounds based on their differential solubility.[2]
 [4]
- Column Chromatography: The fraction containing **Tinophyllol** (typically a medium-polarity fraction like dichloromethane or ethyl acetate) is subjected to column chromatography over silica gel. The column is eluted with a gradient of solvents, starting with a non-polar solvent (e.g., n-hexane) and gradually increasing the polarity by adding a more polar solvent (e.g., ethyl acetate).
- Fraction Collection and Analysis: Fractions are collected and monitored by Thin Layer Chromatography (TLC) to identify those containing the compound of interest. Fractions with similar TLC profiles are pooled together.
- Purification: The pooled fractions containing **Tinophyllol** are further purified using repeated column chromatography or other techniques like preparative High-Performance Liquid Chromatography (HPLC) until a pure compound is obtained.
- Structure Elucidation: The structure of the isolated pure **Tinophyllol** is confirmed using spectroscopic methods such as Nuclear Magnetic Resonance (¹H-NMR, ¹³C-NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

Potential Biological Activity and Signaling Pathways





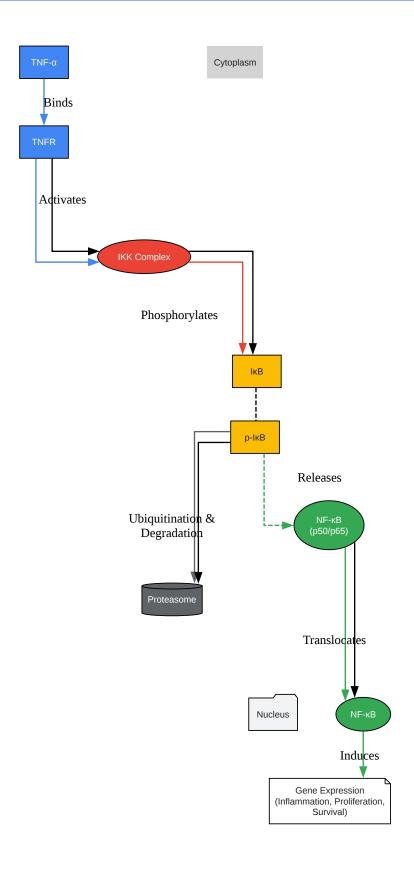


Phytochemicals isolated from Tinospora crispa have been reported to exhibit a range of biological activities, including anti-inflammatory, antioxidant, and anticancer effects.[1][2][5][6] [7] While the specific biological activities of **Tinophyllol** are not extensively documented in the currently available literature, its structural class suggests potential involvement in common cellular signaling pathways associated with these effects.

A key pathway often modulated by anti-inflammatory and anticancer natural products is the Nuclear Factor-kappa B (NF-κB) signaling pathway.[8][9][10][11][12] NF-κB is a crucial transcription factor that regulates the expression of numerous genes involved in inflammation, cell survival, and proliferation. Many natural compounds exert their therapeutic effects by inhibiting the activation of NF-κB.

Below is a diagram illustrating a simplified representation of the canonical NF-kB signaling pathway, a likely target for bioactive compounds like **Tinophyllol**.





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Figure 1: Simplified Canonical NF-kB Signaling Pathway.



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- To cite this document: BenchChem. [Tinophyllol: A Comprehensive Technical Overview].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12402173#what-is-the-chemical-structure-of-tinophyllol]

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